

Introduction: The Oxazole Scaffold and the Imperative of C-H Functionalization

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Compound of Interest

Compound Name: *Methyl 4-iodooxazole-5-carboxylate*

Cat. No.: *B13011546*

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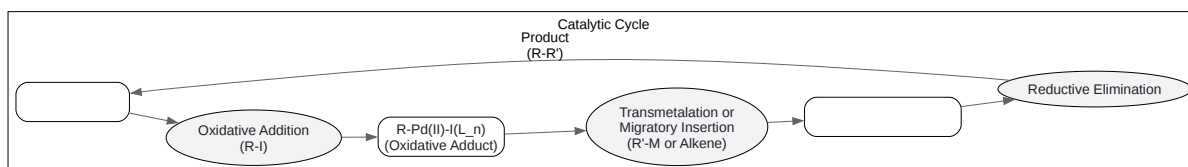
The oxazole moiety is a cornerstone of modern medicinal chemistry and materials science. This five-membered heterocycle is a privileged structure found in a multitude of natural products and synthetic compounds exhibiting a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[1][2] The ability to precisely install diverse functional groups onto the oxazole core is paramount for fine-tuning molecular properties in structure-activity relationship (SAR) studies. **Methyl 4-iodooxazole-5-carboxylate** emerges as a particularly valuable and versatile building block. The electron-withdrawing nature of the two ester groups activates the C4-position, while the carbon-iodine bond provides a prime handle for palladium-catalyzed cross-coupling reactions—the most powerful and versatile set of methods for C-C, C-N, and C-O bond formation in modern organic synthesis.[3]

This guide provides detailed application notes and field-proven protocols for the functionalization of **Methyl 4-iodooxazole-5-carboxylate** using four seminal palladium-catalyzed reactions: Suzuki-Miyaura, Sonogashira, Heck, and Buchwald-Hartwig amination. The protocols are designed for researchers, scientists, and drug development professionals, emphasizing not just the procedural steps but the underlying scientific rationale for catalyst, ligand, and reagent selection.

Core Principles: The Palladium Catalytic Cycle

At the heart of these transformations is a catalytic cycle involving a palladium complex that shuttles between Pd(0) and Pd(II) oxidation states. While specific intermediates vary, the cycle universally comprises three fundamental steps:

- **Oxidative Addition:** The low-valent Pd(0) catalyst inserts into the carbon-iodine bond of the iodooxazole, forming a square planar Pd(II) complex. This is often the rate-determining step of the overall reaction.[4]
- **Transmetalation (for Suzuki/Sonogashira) or Migratory Insertion (for Heck):** The second coupling partner is delivered to the palladium center. In the Suzuki reaction, an organoboron species, activated by a base, transfers its organic group to the palladium.[4][5] In the Sonogashira reaction, a copper-acetylide intermediate typically performs this role.[6] For the Heck reaction, the alkene coordinates to the palladium and then undergoes migratory insertion.[7]
- **Reductive Elimination:** The two coupled fragments are expelled from the palladium center, forming the new carbon-carbon or carbon-heteroatom bond and regenerating the active Pd(0) catalyst, allowing the cycle to continue.[4]



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Caption: General workflow of a palladium-catalyzed cross-coupling reaction.

Suzuki-Miyaura Coupling: Forging C(sp²)-C(sp²) Bonds

The Suzuki-Miyaura reaction is arguably the most widely used cross-coupling method due to its operational simplicity, the stability and low toxicity of the boronic acid reagents, and its exceptional functional group tolerance.^[8] It is the premier choice for synthesizing biaryl and heteroaryl-aryl structures.

Causality Behind Experimental Choices

- **Palladium Precatalyst:** Pd(PPh₃)₄ is a reliable choice as it is a pre-formed, air-stable Pd(0) complex. Alternatively, combining a Pd(II) source like Pd(OAc)₂ or PdCl₂(dppf) with a phosphine ligand allows for in situ generation of the active Pd(0) species. Catalyst loading is typically kept low (1-5 mol%) to balance efficiency and cost.^{[8][9]}
- **Ligand:** For electron-rich heterocycles like oxazoles, bulky, electron-rich phosphine ligands such as SPhos or XPhos are often superior. They promote the reductive elimination step and stabilize the monoligated Pd(0) species, which is highly active in oxidative addition.^[10]
- **Base:** The base is crucial for activating the boronic acid to form a more nucleophilic boronate species, which facilitates transmetalation.^[5] Inorganic bases like K₂CO₃, Cs₂CO₃, or K₃PO₄ are common. The choice of base can dramatically influence reaction rates and yields; for example, Cs₂CO₃ is more soluble in organic solvents and can be effective where other bases fail. An aqueous solution of the base is typically used.^[8]
- **Solvent:** A two-phase solvent system, such as Toluene/Water or Dioxane/Water, is frequently employed to dissolve both the organic-soluble substrates and the water-soluble inorganic base, creating a productive interface for the reaction.^[10]

Data Presentation: Typical Suzuki-Miyaura Coupling Conditions

Parameter	Recommended Reagents/Conditions	Rationale & Notes
Substrate	Methyl 4-iodooxazole-5-carboxylate	1.0 equivalent
Coupling Partner	(Hetero)aryl boronic acid or ester	1.1 - 1.5 equivalents. Using a slight excess ensures complete consumption of the iodo-substrate.
Pd Catalyst	Pd(PPh ₃) ₄ (3-5 mol%) or Pd(OAc) ₂ (2 mol%)	Pd(PPh ₃) ₄ is used directly. Pd(OAc) ₂ requires a ligand.
Ligand	SPhos (4 mol%) or XPhos (4 mol%)	Used with Pd(OAc) ₂ . Ligand:Pd ratio of 2:1 is standard.
Base	K ₂ CO ₃ or Cs ₂ CO ₃ (2-3 equivalents)	Cs ₂ CO ₃ is often more effective but more expensive.
Solvent	Dioxane/H ₂ O (4:1) or Toluene/H ₂ O (4:1)	Degassing the solvent is critical to prevent oxidation of the Pd(0) catalyst.
Temperature	80 - 110 °C	Heating is required to drive the reaction to completion.
Time	4 - 24 hours	Monitor progress by TLC or LC-MS.

Experimental Protocol: Suzuki-Miyaura Coupling

- **Reaction Setup:** To a flame-dried Schlenk flask, add **Methyl 4-iodooxazole-5-carboxylate** (1.0 mmol, 1.0 eq), the desired arylboronic acid (1.2 mmol, 1.2 eq), the palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 mmol, 5 mol%), and the base (e.g., K₂CO₃, 2.0 mmol, 2.0 eq).
- **Inert Atmosphere:** Seal the flask with a septum, and then evacuate and backfill with an inert gas (Argon or Nitrogen). Repeat this cycle three times to ensure an oxygen-free environment.

- **Solvent Addition:** Add the degassed solvent system (e.g., 10 mL of a 4:1 mixture of Dioxane/Water) via syringe.
- **Reaction:** Place the flask in a preheated oil bath at the desired temperature (e.g., 90 °C) and stir vigorously.
- **Monitoring:** Monitor the reaction's progress by thin-layer chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting iodooxazole is consumed.
- **Work-up:** Cool the reaction mixture to room temperature. Dilute with ethyl acetate (20 mL) and water (20 mL). Separate the layers.
- **Extraction:** Extract the aqueous layer with ethyl acetate (2 x 15 mL).
- **Purification:** Combine the organic layers, wash with brine (20 mL), dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Purify the crude residue by column chromatography on silica gel.

Sonogashira Coupling: Introducing Alkynyl Functionality

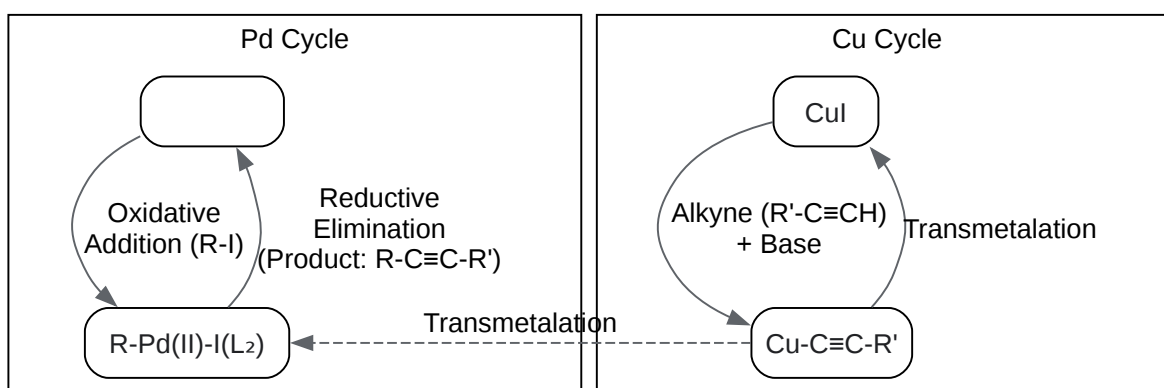
The Sonogashira coupling is the most reliable method for forming a bond between a C(sp²) and a C(sp) carbon, providing direct access to aryl- and heteroaryl-alkynes.^[11] These products are exceptionally versatile intermediates for further transformations, such as click chemistry or cyclization reactions.^{[12][13]}

Causality Behind Experimental Choices

- **Catalyst System:** The classic Sonogashira reaction employs a dual-catalyst system: a palladium complex (e.g., PdCl₂(PPh₃)₂) and a copper(I) salt (e.g., CuI).^[6] The palladium complex undergoes the standard oxidative addition/reductive elimination cycle, while the copper co-catalyst is believed to form a copper-acetylide intermediate, which then participates in the transmetalation step with the Pd(II) complex.^[14]
- **Copper-Free Conditions:** Concerns about copper toxicity and catalyst contamination have led to the development of copper-free Sonogashira protocols.^[14] These reactions typically

require a higher catalyst loading or more sophisticated ligands and a stronger base to facilitate the direct reaction of the alkyne with the palladium center.

- Base: An amine base, such as triethylamine (Et_3N) or diisopropylamine (DIPA), is essential. It serves both to neutralize the HI generated during the reaction and to act as the solvent.[6]
- Ligand: Triphenylphosphine (PPh_3) is the most common ligand, often used as part of the stable $\text{PdCl}_2(\text{PPh}_3)_2$ precatalyst.



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Caption: Simplified catalytic cycles in a Sonogashira coupling reaction.

Data Presentation: Typical Sonogashira Coupling Conditions

Parameter	Recommended Reagents/Conditions	Rationale & Notes
Substrate	Methyl 4-iodooxazole-5-carboxylate	1.0 equivalent
Coupling Partner	Terminal Alkyne	1.2 - 2.0 equivalents.
Pd Catalyst	$\text{PdCl}_2(\text{PPh}_3)_2$ (1-3 mol%)	A robust and commercially available precatalyst.
Cu Co-catalyst	CuI (2-5 mol%)	Essential for the classic mechanism. Exclude for copper-free variants.
Base	Et_3N or DIPA	Often used as both the base and the solvent.
Solvent	THF or DMF (if co-solvent is needed)	Used to improve the solubility of the iodooxazole if necessary.
Temperature	Room Temperature to 60 °C	Reactions are often facile at or slightly above room temperature.
Time	2 - 12 hours	Typically faster than Suzuki couplings.

Experimental Protocol: Sonogashira Coupling

- **Reaction Setup:** To a dry Schlenk flask, add **Methyl 4-iodooxazole-5-carboxylate** (1.0 mmol, 1.0 eq), $\text{PdCl}_2(\text{PPh}_3)_2$ (0.02 mmol, 2 mol%), and CuI (0.04 mmol, 4 mol%).
- **Inert Atmosphere:** Seal the flask, evacuate, and backfill with Argon or Nitrogen (repeat 3x).
- **Reagent Addition:** Add anhydrous solvent (e.g., 5 mL THF) followed by the amine base (e.g., 5 mL Et_3N). Finally, add the terminal alkyne (1.2 mmol, 1.2 eq) via syringe.
- **Reaction:** Stir the mixture at room temperature or heat gently (e.g., 40 °C) as needed.

- **Monitoring:** Monitor by TLC or LC-MS. The reaction is often accompanied by the formation of a salt precipitate (triethylammonium iodide).
- **Work-up:** Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst and salts, washing with ethyl acetate.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the residue by column chromatography on silica gel to yield the desired alkynyl-oxazole.

Heck Coupling: Vinylation of the Oxazole Core

The Heck reaction forms a C-C bond between an aryl or vinyl halide and an alkene, offering a direct route to substituted alkenes.^[7] This is particularly useful for installing vinyl groups that can act as handles for subsequent transformations like Michael additions or serve as dienophiles in Diels-Alder reactions.^[15]

Causality Behind Experimental Choices

- **Catalyst:** Pd(OAc)₂ is a very common and inexpensive precatalyst for Heck reactions. It is typically used in conjunction with a phosphine ligand.^[15]
- **Ligand:** Triphenylphosphine (PPh₃) or tri-*o*-tolylphosphine (P(*o*-tol)₃) are standard choices. The choice of ligand can influence the regioselectivity of the alkene insertion.
- **Base:** A moderately strong inorganic base like Na₂CO₃ or an organic base like Et₃N is required to neutralize the HX formed in the catalytic cycle. The base also plays a role in regenerating the Pd(0) catalyst after β-hydride elimination.^[7]
- **Alkene:** Electron-deficient alkenes, such as acrylates, styrenes, and acrylonitriles, are the most common coupling partners as they react more readily.^[16]
- **Solvent:** Polar aprotic solvents like DMF, DMAc, or acetonitrile are typically used to ensure the solubility of all components, especially the base and palladium salts.

Data Presentation: Typical Heck Coupling Conditions

Parameter	Recommended Reagents/Conditions	Rationale & Notes
Substrate	Methyl 4-iodooxazole-5-carboxylate	1.0 equivalent
Coupling Partner	Alkene (e.g., methyl acrylate, styrene)	1.5 equivalents
Pd Catalyst	Pd(OAc) ₂ (2-5 mol%)	A reliable and cost-effective palladium source.
Ligand	PPh ₃ or P(o-tol) ₃ (4-10 mol%)	P(o-tol) ₃ can sometimes provide better results due to its increased bulk.
Base	Et ₃ N or Na ₂ CO ₃ (2.0 equivalents)	Et ₃ N is a liquid and easy to handle; Na ₂ CO ₃ is an inexpensive solid base.
Solvent	DMF or Acetonitrile	High-boiling polar aprotic solvents are preferred.
Temperature	80 - 120 °C	Higher temperatures are generally required for Heck reactions.
Time	6 - 24 hours	Monitor progress by TLC or GC-MS.

Experimental Protocol: Heck Coupling

- Reaction Setup: In a sealable reaction tube, combine **Methyl 4-iodooxazole-5-carboxylate** (1.0 mmol, 1.0 eq), Pd(OAc)₂ (0.02 mmol, 2 mol%), and the phosphine ligand (e.g., PPh₃, 0.04 mmol, 4 mol%).
- Reagent Addition: Add the solvent (e.g., 5 mL DMF), the base (e.g., Et₃N, 2.0 mmol, 2.0 eq), and the alkene (e.g., methyl acrylate, 1.5 mmol, 1.5 eq).

- **Reaction:** Seal the tube tightly and place it in a preheated oil bath at 100 °C. Stir for the required time.
- **Monitoring:** Monitor the reaction by taking small aliquots and analyzing via TLC or GC-MS.
- **Work-up:** After cooling to room temperature, dilute the reaction mixture with water (20 mL) and extract with ethyl acetate (3 x 15 mL).
- **Purification:** Combine the organic extracts, wash with brine, dry over Na₂SO₄, and concentrate. Purify the crude product by column chromatography.

Buchwald-Hartwig Amination: Direct C-N Bond Formation

The Buchwald-Hartwig amination has revolutionized the synthesis of aryl amines by enabling the direct coupling of aryl halides with a vast array of primary and secondary amines.^{[17][18]} This reaction is indispensable in pharmaceutical development, where the aryl amine motif is ubiquitous.^[19]

Causality Behind Experimental Choices

- **Catalyst System:** This reaction is highly dependent on the ligand used. Palladium sources like Pd₂(dba)₃ or Pd(OAc)₂ are paired with highly specialized, bulky, electron-rich biarylphosphine ligands (e.g., Xantphos, RuPhos, BrettPhos). These ligands are critical for facilitating both the oxidative addition and the challenging C-N reductive elimination step.^[20]
- **Base:** A strong, non-nucleophilic base is required. Sodium tert-butoxide (NaOt-Bu) or lithium bis(trimethylsilyl)amide (LiHMDS) are the most common choices. Weaker bases like K₂CO₃ are generally ineffective.^[18] The base deprotonates the amine, forming the amide which then coordinates to the palladium center.
- **Solvent:** Anhydrous, non-protic solvents such as toluene or dioxane are mandatory, as the strong bases used are incompatible with protic solvents.
- **Amine Scope:** The reaction is incredibly broad and works for primary and secondary alkyl and aryl amines, anilines, and even ammonia equivalents.^[17]

Data Presentation: Typical Buchwald-Hartwig Amination Conditions

Parameter	Recommended Reagents/Conditions	Rationale & Notes
Substrate	Methyl 4-iodooxazole-5-carboxylate	1.0 equivalent
Coupling Partner	Primary or Secondary Amine	1.2 equivalents
Pd Catalyst	$\text{Pd}_2(\text{dba})_3$ (1-2 mol%) or $\text{Pd}(\text{OAc})_2$ (2 mol%)	$\text{Pd}_2(\text{dba})_3$ is a Pd(0) source; $\text{Pd}(\text{OAc})_2$ is a Pd(II) precatalyst.
Ligand	Xantphos or RuPhos (2-4 mol%)	The choice of ligand is critical and may require screening for optimal results.
Base	NaOt-Bu or LiHMDS (1.4 equivalents)	Must be handled under strictly anhydrous and inert conditions.
Solvent	Toluene or Dioxane (Anhydrous)	Solvent must be rigorously dried before use.
Temperature	80 - 110 °C	Thermal energy is needed to drive the C-N bond formation.
Time	4 - 24 hours	Monitor by TLC or LC-MS.

Experimental Protocol: Buchwald-Hartwig Amination

- Reaction Setup (Glovebox Recommended): Inside an inert atmosphere glovebox, add the base (e.g., NaOt-Bu , 1.4 mmol, 1.4 eq) to a dry Schlenk flask. Add the palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 0.01 mmol, 1 mol%) and the ligand (e.g., Xantphos, 0.02 mmol, 2 mol%).
- Reagent Addition: Add **Methyl 4-iodooxazole-5-carboxylate** (1.0 mmol, 1.0 eq) and the amine (1.2 mmol, 1.2 eq). Add anhydrous solvent (e.g., 8 mL Toluene).

- Reaction: Seal the flask, remove it from the glovebox, and place it in a preheated oil bath at 100 °C. Stir vigorously.
- Monitoring: Carefully monitor the reaction by quenching small aliquots with water and extracting with an organic solvent for TLC or LC-MS analysis.
- Work-up: Cool the reaction to room temperature. Cautiously quench the reaction by adding saturated aqueous NH_4Cl solution. Dilute with ethyl acetate and water.
- Extraction and Purification: Separate the layers, extract the aqueous phase with ethyl acetate, and combine the organic layers. Wash with brine, dry over Na_2SO_4 , and concentrate. Purify the crude material via column chromatography.

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